

# Jak-IN-5 stock solution preparation and storage

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## Compound of Interest

Compound Name: *Jak-IN-5*

Cat. No.: *B8103325*

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## Application Notes and Protocols for Jak-IN-5

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Jak-IN-5** is a potent inhibitor of the Janus kinase (JAK) family of enzymes, which are critical components of the JAK/STAT signaling pathway.<sup>[1]</sup> This pathway is a primary transducer of signals for a wide array of cytokines and growth factors, playing a pivotal role in cellular processes such as immunity, proliferation, differentiation, and apoptosis.<sup>[2][3]</sup> Dysregulation of the JAK/STAT pathway is implicated in various diseases, including autoimmune disorders, inflammatory conditions, and malignancies.<sup>[4][5]</sup> **Jak-IN-5**, by inhibiting JAKs, effectively modulates the downstream signaling cascade, making it a valuable tool for research and a potential therapeutic agent.<sup>[6]</sup> These application notes provide detailed protocols for the preparation and storage of **Jak-IN-5** stock solutions, as well as a general workflow for its application in cell-based assays.

### Data Presentation

#### Jak-IN-5 Hydrochloride Properties and Solubility

Property	Value
Molecular Weight	511.03 g/mol
Formula	C <sub>27</sub> H <sub>32</sub> ClFN <sub>6</sub> O
Appearance	Solid (Off-white to light yellow)
CAS Number	2751323-21-2
Solubility in DMSO	5 mg/mL (9.78 mM) - requires sonication
Solubility in Water	0.5 mg/mL (0.98 mM) - requires sonication and heating to 60°C

Data sourced from MedChemExpress.[\[6\]](#)[\[7\]](#)

## Recommended Storage Conditions

Condition	Stock Solution in Solvent	Solid Form
-80°C	6 months	-
-20°C	1 month	-
4°C	-	Sealed storage, away from moisture
Room Temperature	-	Suitable for shipping in the continental US

Data sourced from MedChemExpress.[\[6\]](#)[\[7\]](#) It is crucial to aliquot the stock solution to avoid repeated freeze-thaw cycles.[\[6\]](#)

## Experimental Protocols

### Protocol 1: Preparation of a 10 mM Jak-IN-5 Stock Solution in DMSO

Materials:

- **Jak-IN-5** hydrochloride powder

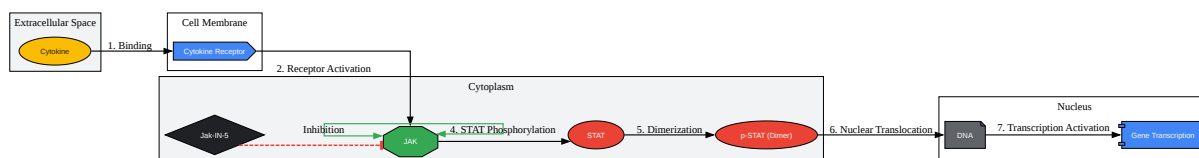
- Anhydrous or newly opened Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Vortex mixer
- Sonicator (water bath or probe)
- Calibrated micropipettes and sterile tips

Procedure:

- Aseptic Technique: Perform all steps in a sterile environment, such as a laminar flow hood, to prevent contamination.
- Weighing: Accurately weigh the desired amount of **Jak-IN-5** hydrochloride powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.11 mg of **Jak-IN-5** (Molecular Weight: 511.03 g/mol ).
- Solvent Addition: Add the appropriate volume of high-quality, anhydrous DMSO to the vial containing the **Jak-IN-5** powder. It is important to use newly opened DMSO as it is hygroscopic, and absorbed water can significantly impact the solubility of the compound.[6]
- Dissolution:
  - Vortex the solution vigorously for 1-2 minutes to aid dissolution.
  - If the compound is not fully dissolved, sonicate the solution. A water bath sonicator is recommended to avoid overheating. Sonicate in short bursts (e.g., 5-10 minutes) and visually inspect for complete dissolution.
- Sterilization (Optional): If required for your specific application (e.g., cell culture), the stock solution can be sterilized by filtering through a 0.22  $\mu$ m syringe filter that is compatible with DMSO.
- Aliquoting: To prevent degradation from repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes (e.g., 10-20  $\mu$ L) in sterile cryovials.[6]

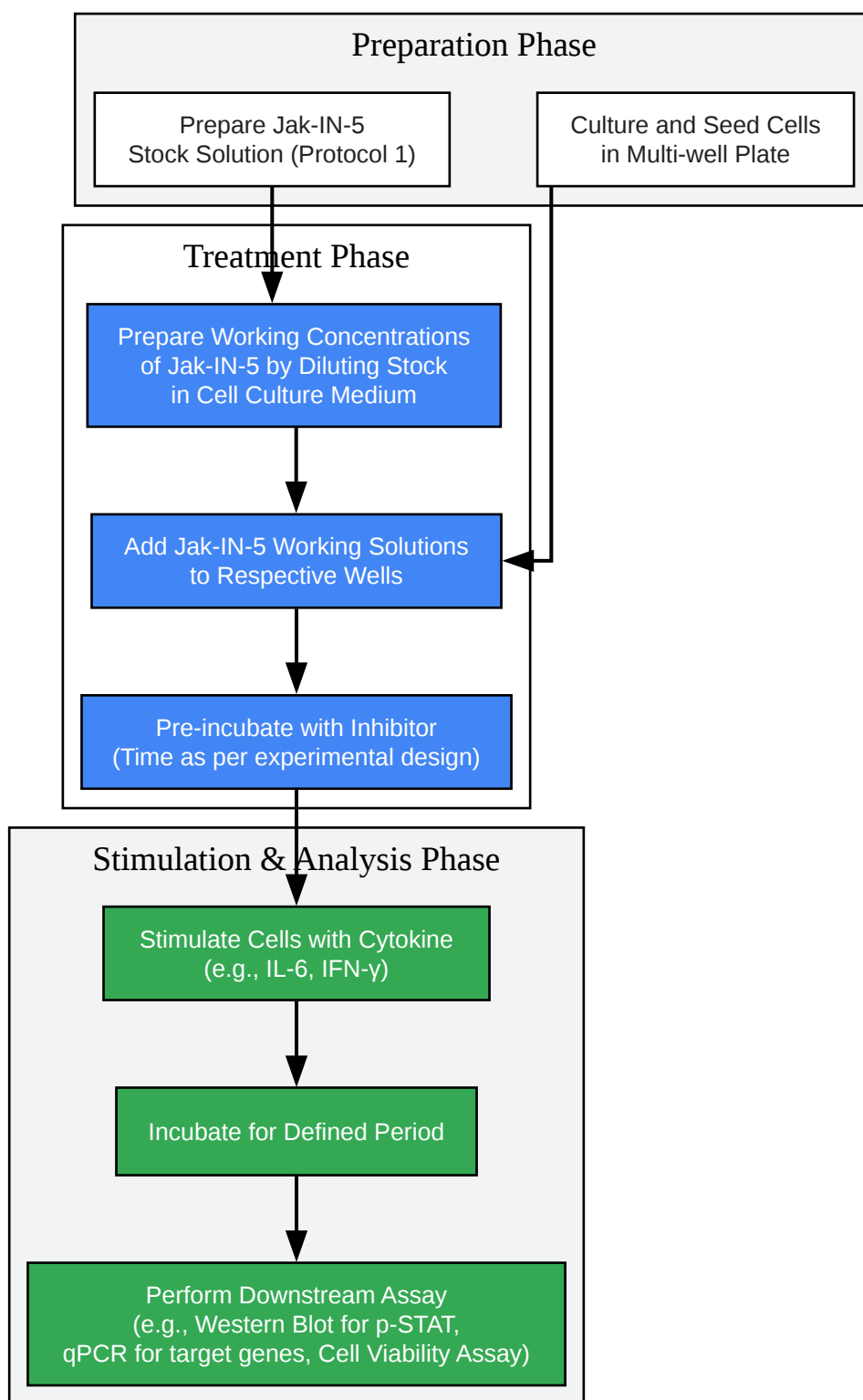
- Storage: Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).[6] Ensure the vials are tightly sealed.

## Mandatory Visualizations



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Caption: The JAK/STAT signaling pathway and the inhibitory action of **Jak-IN-5**.



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Caption: General experimental workflow for a cell-based assay using **Jak-IN-5**.

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